

Safety data sheet (SDS) for 2-(3-Bromophenoxy)aniline

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-(3-Bromo-phenoxy)-
phenylamine

Cat. No.: B14769367

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An In-Depth Technical Guide to the Safe Handling of 2-(3-Bromophenoxy)aniline for Research and Development

Foreword: A Scientist's-Eye View of Chemical Safety

In the landscape of drug discovery and chemical synthesis, novel molecular entities are the currency of innovation. Compounds like 2-(3-Bromophenoxy)aniline are not mere reagents; they are keys to unlocking new therapeutic pathways. As such, a deep understanding of their properties, particularly their safety profile, is not a regulatory hurdle but a scientific necessity. This guide is crafted for the discerning researcher and drug development professional. It moves beyond the standard format of a Safety Data Sheet (SDS) to provide a narrative built on causality, risk mitigation, and scientific rationale. Here, we deconstruct the hazards and handling protocols for 2-(3-Bromophenoxy)aniline, empowering you to work with confidence and precision.

Part 1: Compound Profile and Physicochemical Properties

2-(3-Bromophenoxy)aniline is an aromatic amine derivative. Its structure, featuring a bromophenoxy moiety linked to an aniline core, makes it a valuable building block in medicinal chemistry, particularly for synthesizing compounds targeting kinases and other proteins

implicated in diseases like cancer.[1][2] Aniline and its derivatives are foundational in the development of a wide range of pharmaceuticals, including sulfonamides and analgesics.[3][4]

Understanding the compound's fundamental properties is the first step in a robust safety assessment. These characteristics influence its behavior in experiments, its potential for exposure, and the appropriate safety measures required.

Table 1: Physicochemical Properties of 2-(3-Bromophenoxy)aniline

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ BrNO	[5]
Molecular Weight	264.12 g/mol	[5]
IUPAC Name	2-(3-bromophenoxy)aniline	[5]
CAS Number	1019442-00-2	[5]
Appearance	Off-white to light brown crystalline solid (typical for related anilines)	[6]
XLogP3	3.2	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	2	[5]
Topological Polar Surface Area	35.3 Å ²	[5]
Solubility	Expected to be slightly soluble in water, but soluble in organic solvents like ethanol, ether, and chloroform.	[6]

The XLogP3 value of 3.2 suggests a moderate level of lipophilicity, indicating that the compound may be absorbed through the skin and has the potential to bioaccumulate.[5]

Part 2: The Hazard Landscape - A Comprehensive Analysis

While a specific, comprehensive SDS for 2-(3-Bromophenoxy)aniline is not widely available, its hazard profile can be expertly inferred from its structural components: the aniline core and the brominated aromatic ring. Aniline itself is a well-characterized toxic substance, and its derivatives often share similar hazard classifications.^{[7][8]}

Table 2: GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement	Implication for Researchers
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3 / 4	H301/H302, H311/H312, H331/H332: Toxic/Harmful if swallowed, in contact with skin, or if inhaled.	This compound poses a significant risk of toxicity through all major routes of laboratory exposure. Accidental ingestion, skin contact, or inhalation of dust/aerosols can lead to systemic effects.[8] [9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.	Direct contact can cause redness, inflammation, and discomfort. Prolonged contact may lead to more severe dermal effects.[9][10]
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage/irritation.	The compound is likely to be highly damaging to the eyes. Even minor contact with dust or a splash from a solution can cause irreversible damage if not addressed immediately.[10][11]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.	Repeated skin contact may lead to sensitization, where subsequent exposures, even to

minute quantities, can trigger a significant allergic response (dermatitis).[7]

Germ Cell Mutagenicity

Category 2

H341: Suspected of causing genetic defects.

The aniline moiety is associated with mutagenicity. This suggests the compound could cause damage to DNA, a serious long-term health risk.[7]

Carcinogenicity

Category 2

H351: Suspected of causing cancer.

Aniline is classified as a suspected human carcinogen. This long-term hazard necessitates minimizing exposure to the lowest possible levels.[7]

Specific Target Organ Toxicity (Repeated Exposure)

Category 1

H372: Causes damage to organs (Blood) through prolonged or repeated exposure.

Chronic exposure to aniline and its derivatives is known to affect the blood, leading to conditions like methemoglobinemia, where oxygen transport is impaired. [12]

Hazardous to the Aquatic Environment

Acute Category 1

H400/H410: Very toxic to aquatic life with long-lasting effects.

Extreme care must be taken to prevent the compound from entering drains or waterways, as it can

be highly detrimental
to aquatic
ecosystems.

Part 3: Proactive Defense - Engineering Controls and Personal Protective Equipment (PPE)

Given the significant toxicological risks, a multi-layered approach to safety is essential. The hierarchy of controls prioritizes eliminating or reducing the hazard at its source.

Engineering Controls: Your First Line of Defense

Engineering controls are designed to isolate you from the chemical hazard. For a compound with the profile of 2-(3-Bromophenoxy)aniline, these are not optional; they are mandatory.

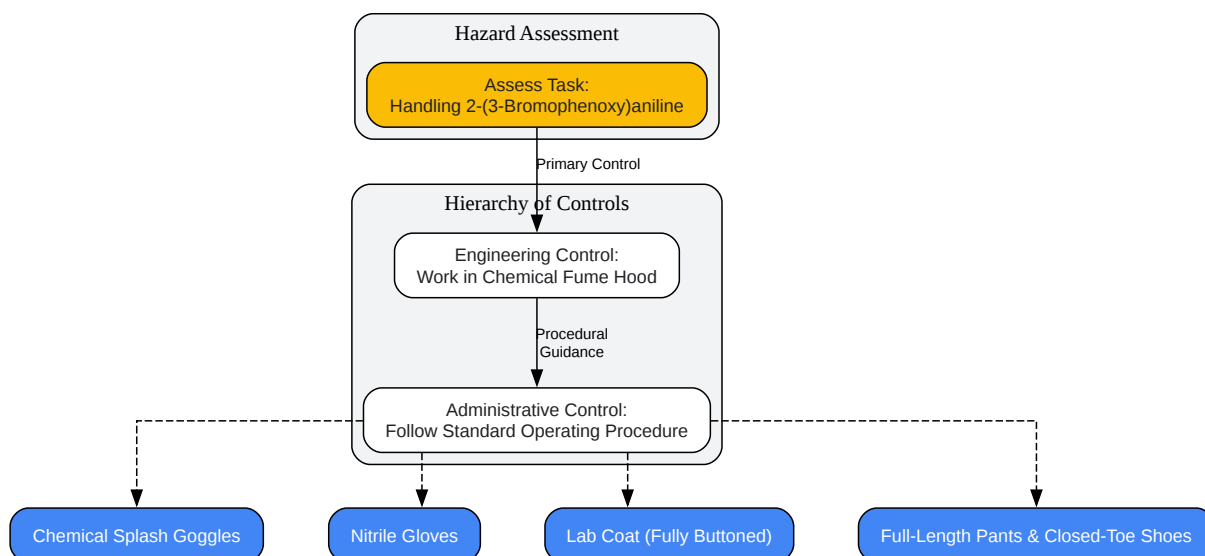
- **Fume Hood:** All manipulations of the solid compound and its solutions must be performed inside a certified chemical fume hood. This is critical to prevent inhalation of dust or vapors and to contain any potential spills.
- **Ventilation:** The laboratory must have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[\[11\]](#)
- **Safety Stations:** A calibrated eyewash station and a safety shower must be readily accessible and unobstructed, within a 10-second travel distance from the workstation.[\[9\]](#)[\[13\]](#)

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the final barrier between you and the chemical. It must be selected carefully and worn correctly at all times when handling the compound.

- **Hand Protection:** Wear nitrile gloves. Nitrile provides good resistance to a broad range of chemicals, including aromatic compounds. Always double-check glove integrity before use. If contact occurs, remove the glove immediately, wash your hands, and don a new glove.[\[12\]](#)
[\[13\]](#)

- Eye Protection: Chemical splash goggles are required. Standard safety glasses do not provide a sufficient seal around the eyes to protect against splashes or fine dust.[11][13]
- Skin and Body Protection: A professional lab coat, fully buttoned, is mandatory. Ensure it is made of a chemically resistant material. Do not wear shorts or open-toed shoes in the laboratory.[13]
- Respiratory Protection: While working in a fume hood should be sufficient, if there is any risk of aerosol generation outside of the hood, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.[13]



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Caption: Workflow for selecting controls and PPE.

Part 4: Standard Operating Protocol for Safe Handling

This protocol outlines a self-validating system for handling 2-(3-Bromophenoxy)aniline, ensuring safety at each step.

- Preparation and Pre-Weighing:
 - Area Designation: Designate a specific area within the fume hood for handling the compound.
 - Pre-Task Checklist: Before starting, confirm the fume hood is operational, the necessary PPE is available, and the locations of the eyewash station and safety shower are clear.
 - Weighing: Weigh the solid compound on a tared weigh boat inside the fume hood. Use a spatula to carefully transfer the solid, minimizing the creation of dust.
- Dissolution and Reaction Setup:
 - Solvent Addition: Place the flask containing the weighed solid in the fume hood. Slowly add the solvent, directing the stream to the side of the flask to avoid splashing.
 - Mixing: If stirring is required, ensure the stir plate is properly grounded and the stir bar does not cause excessive vortexing that could lead to splashing.
 - Reagent Addition: Add any other reagents slowly and carefully. Be aware of potential exothermic reactions.^[9]
- Post-Reaction Workup and Cleanup:
 - Quenching: If the reaction needs to be quenched, do so slowly and with appropriate cooling if necessary.
 - Decontamination: Thoroughly decontaminate all glassware and equipment that came into contact with the compound using an appropriate solvent (e.g., acetone), followed by soap and water. Collect the initial solvent rinse as hazardous waste.

- Work Area Cleaning: Wipe down the surface of the fume hood with the same solvent, followed by a standard cleaning agent. Dispose of the wipes as hazardous waste.
- Waste Disposal:
 - Segregation: All solid waste (weigh boats, contaminated wipes) and liquid waste (reaction residues, solvent rinses) must be collected in a designated, labeled hazardous waste container.
 - Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "2-(3-Bromophenoxy)aniline".

Part 5: Emergency Protocols - Rapid and Effective Response

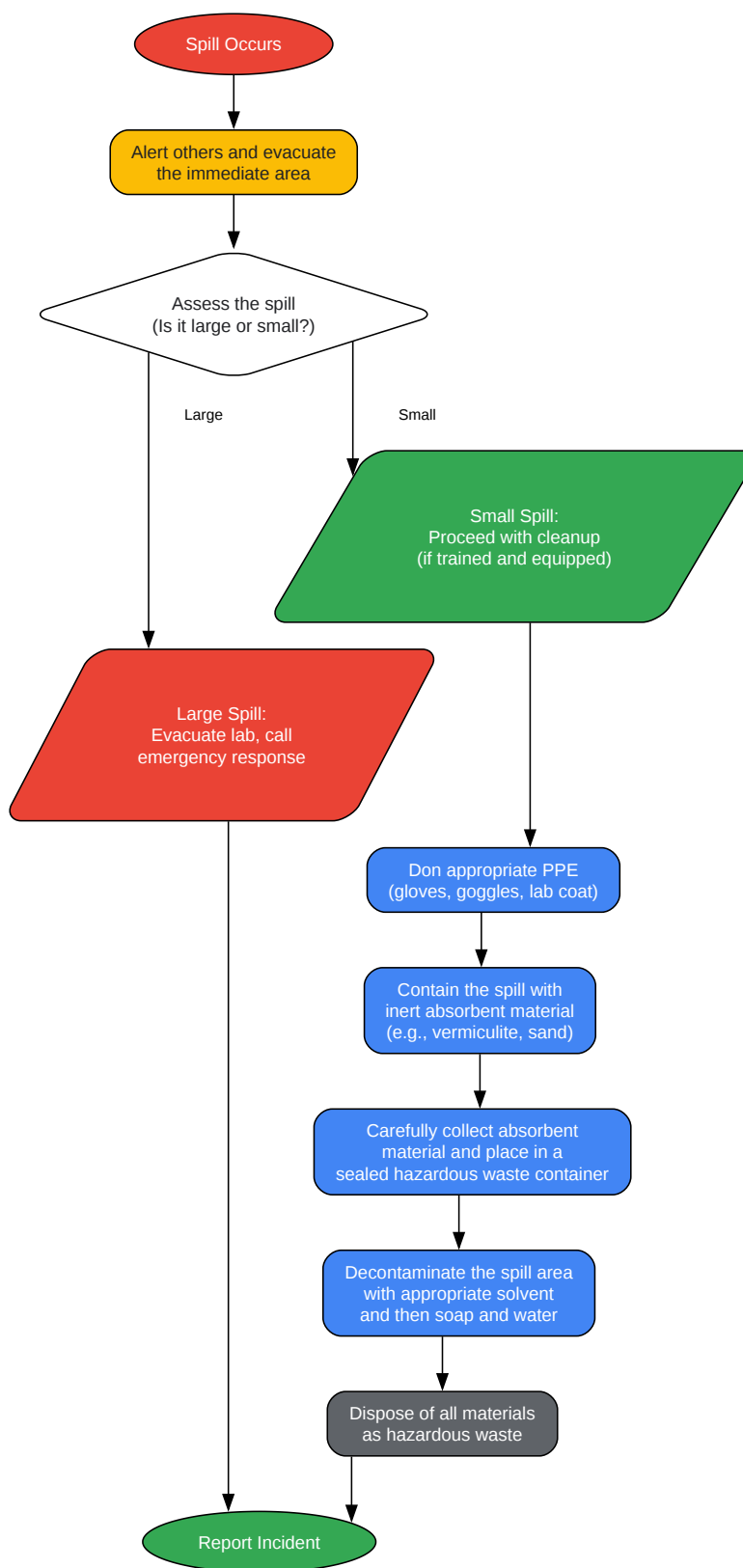
A swift and correct response to an emergency can significantly mitigate harm.

In Case of Exposure

- Skin Contact: Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[13] Seek immediate medical attention.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[11] Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[12] Seek immediate medical attention immediately.

Accidental Release or Spill

The response to a spill depends on its scale, but the principles remain the same: contain, clean, and decontaminate.



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Caption: Flowchart for responding to a chemical spill.

Part 6: Stability, Reactivity, and Disposal Considerations

- **Chemical Stability:** The compound is stable under normal laboratory conditions.[\[9\]](#)
- **Conditions to Avoid:** Avoid exposure to heat, open flames, sparks, and direct light.[\[9\]](#)[\[13\]](#) It is light-sensitive.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[\[9\]](#)
- **Hazardous Decomposition Products:** In the event of a fire, hazardous decomposition products can be formed, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide gas.[\[9\]](#)
- **Disposal:** This material and its container must be disposed of as hazardous waste. Follow all federal, state, and local environmental regulations. Do not allow the product to enter drains.
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- To cite this document: BenchChem. [Safety data sheet (SDS) for 2-(3-Bromophenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14769367#safety-data-sheet-sds-for-2-3-bromophenoxy-aniline>]

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